

Comparative Performance Data: Chloroprocaine vs. Alternatives

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Compound Focus: Chloroprocaine Hydrochloride

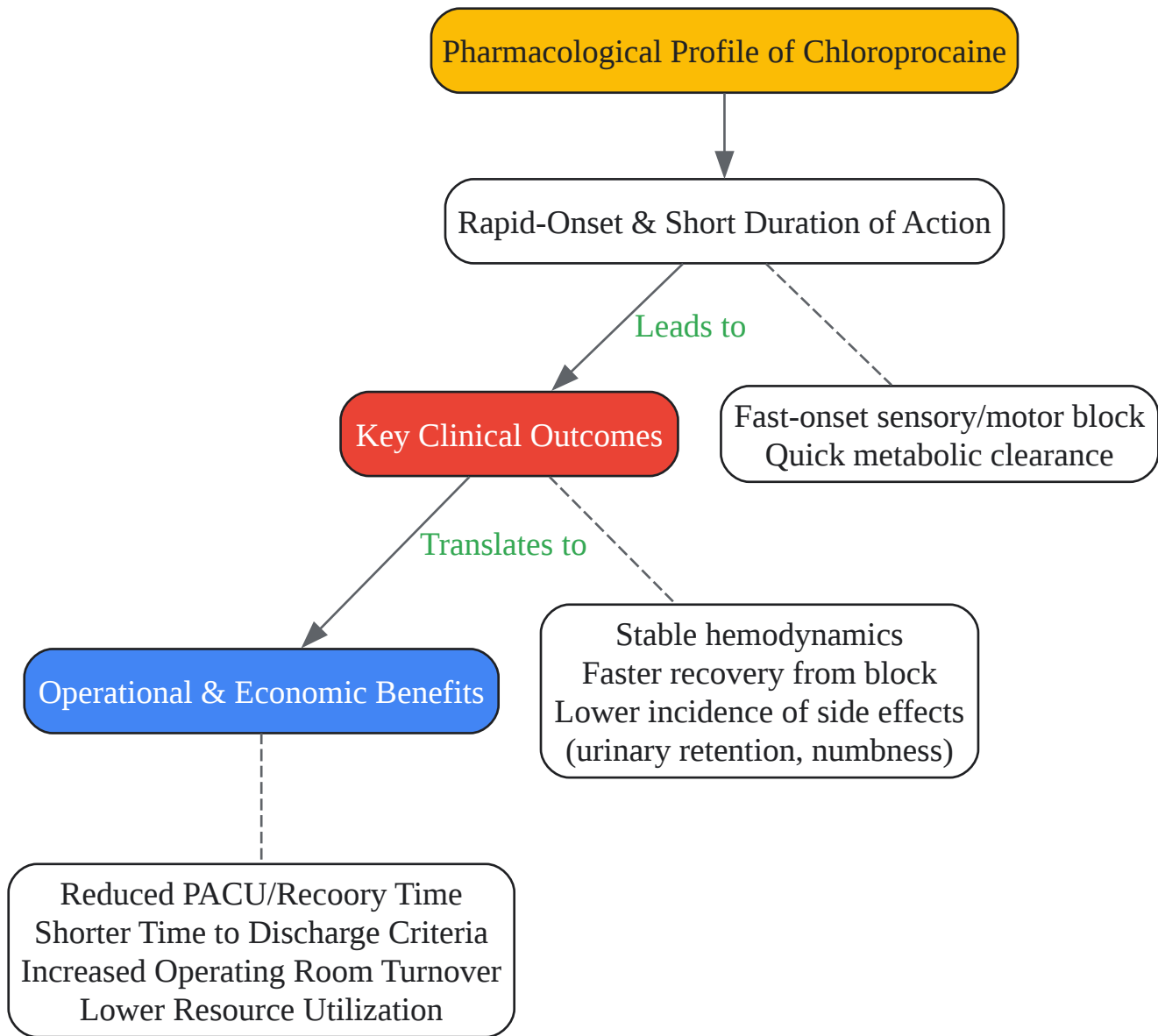
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Anesthetic Comparison	Surgical Context	Key Efficacy Findings	Key Efficiency & Cost-Finding
Chloroprocaine vs. General Anesthesia [1]	Short daycare surgeries (e.g., lower limb, 45-60 mins)	Longer duration to first analgesic request (26.3 min vs. 15.2 min); More stable hemodynamics [1]	Faster PACU discharge (22.7 min vs. 49.5 min); Higher fast-track eligibility scores [1]
Chloroprocaine vs. Mepivacaine [2]	Same-Day Discharge Total Knee Arthroplasty (TKA)	Lower rates of urinary retention (2.5% vs. 15.6%); Fewer postoperative neurological complaints (numbness) [2]	Faster discharge (3.7 hrs vs. 4.2 hrs); Shorter operative time (73.1 min vs. 84.9 min) [2]
Chloroprocaine (1.5%) vs. Ropivacaine [3]	Epidural for Labor Breakthrough Pain	Higher treatment success rate (83.0% vs. 55.3%); Lower pain scores at 6 and 9 minutes [3]	Reduced need for patient-controlled epidural boluses [3]

The cost-saving mechanism of chloroprocaine is closely tied to its pharmacological profile. The following diagram illustrates the logical pathway from its rapid-onset, short-duration properties to tangible economic benefits in a hospital setting.



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Detailed Experimental Protocols

For researchers to critically evaluate or replicate these findings, the methodologies of the key cited studies are detailed below.

Study 1: Prospective Comparison of Spinal Anesthesia (Chloroprocaine) vs. General Anesthesia [1]

- **Design:** Prospective, comparative, randomized, double-blinded study.
- **Participants:** 60 ASA I/II patients undergoing short (45-60 min) daycare surgeries.
- **Groups:**
 - **Group C (n=30):** Received 3 mL of 1% hyperbaric chloroprocaine (30 mg) for spinal anesthesia.
 - **Group G (n=30):** Received general anesthesia with propofol, fentanyl, and a supraglottic airway (LMA/I-gel).
- **Primary Outcomes:** Time to first analgesic request, fast-track eligibility score (a measure of readiness for PACU discharge), and actual time of discharge from PACU.
- **Measurements:** Hemodynamic parameters, sensory and motor block characteristics (onset, duration), and patient satisfaction were monitored and recorded.

Study 2: Retrospective Comparison of Chloroprocaine vs. Mepivacaine in Spinal Anesthesia for TKA [2]

- **Design:** Single-center retrospective cohort study.
- **Participants:** 178 patients undergoing primary TKA with planned same-day discharge.
- **Groups:**
 - **Chloroprocaine Group (n=114):** Received 3% chloroprocaine.
 - **Mepivacaine Group (n=64):** Received 1.5% or 2% mepivacaine.
- **Primary Outcomes:** Discharge time (from PACU arrival to discharge), incidence of urinary retention, need for urinary catheterization, and postoperative complaints (e.g., numbness).
- **Data Collection:** Retrospective review of electronic medical records for surgical outcomes, anesthesia-related complications, and PACU outcomes. Urinary retention was assessed via protocolized bladder scan.

Key Takeaways for Researchers

- **Proven Efficiency:** The most consistent and powerful economic finding across studies is that chloroprocaine **significantly reduces PACU time and time to meet discharge criteria**, directly lowering costs associated with postoperative care [1] [2].
- **Superior Recovery Profile:** Chloroprocaine is associated with a lower burden of side effects that delay discharge, most notably **urinary retention**, which is a common challenge in outpatient arthroplasty [2].
- **Protocol Integration:** Its profile makes chloroprocaine particularly suitable for inclusion in **Enhanced Recovery After Surgery (ERAS) protocols** and for procedures in **ambulatory surgery centers (ASCs)** where rapid, predictable turnover is critical for financial viability [4] [5].

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